

An In-Depth Technical Guide to Chrysin (5,7-dihydroxyflavone)

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Compound of Interest

Compound Name: 2,5-Bis(methoxycarbonyl)-3,4-diphenylcyclopentadienone

CAS No.: 16691-79-5

Cat. No.: B095535

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chrysin (5,7-dihydroxyflavone) is a prominent natural flavonoid found in sources like propolis, honey, and various medicinal plants.[3][6] It has garnered significant scientific interest due to its broad spectrum of pharmacological activities, including antioxidant, anti-inflammatory, neuroprotective, and anticancer effects.[4][7][8] Structurally, Chrysin features a classic flavone backbone with hydroxyl groups at the 5 and 7 positions of the A-ring, which are crucial for its biological functions and also present opportunities for synthetic modification.[3][9] Despite its therapeutic promise, Chrysin's clinical application is significantly hindered by its poor aqueous solubility, low oral bioavailability, and rapid metabolic clearance.[6][7][10] This guide provides a comprehensive technical overview of Chrysin, covering its physicochemical properties, established methods for its synthesis and characterization, and a detailed exploration of its pharmacological potential and challenges in drug development.

Introduction: The Scientific Landscape of Chrysin

Chrysin stands as a pivotal scaffold in medicinal chemistry and pharmacology.[3] Its journey from a natural dietary component to a subject of intense scientific scrutiny is driven by its multifaceted interactions with cellular pathways implicated in numerous diseases.[4][11] The core challenge, and therefore a key area of research, lies in overcoming its pharmacokinetic limitations to unlock its full therapeutic potential.[12][13] Researchers are actively exploring strategies such as the development of novel derivatives, co-administration with other agents, and advanced drug delivery systems to enhance its bioavailability and efficacy.[13][14][15]

Physicochemical and Structural Characterization

A thorough understanding of Chrysin's physical and chemical properties is fundamental for its application in research and development.

Core Chemical Identity

- Chemical Name: 5,7-dihydroxy-2-phenyl-4H-chromen-4-one[16]
- Synonyms: 5,7-dihydroxyflavone[5]
- CAS Number: 480-40-0[5]
- Molecular Formula: C₁₅H₁₀O₄[5][17]
- Molecular Weight: 254.24 g/mol [5][17]

Physicochemical Properties

The therapeutic utility of any compound is intrinsically linked to its solubility and stability. Chrysin is a lipophilic molecule with limited solubility in aqueous media, a factor that critically impacts its absorption and distribution in biological systems.[4]



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Synthesis and Derivatization Strategies

While Chrysin can be extracted from natural sources, chemical synthesis provides a reliable route for obtaining high-purity material and, more importantly, for creating novel derivatives with improved pharmacological profiles.

Chemical Synthesis

A common synthetic route is the Baker-Venkataraman rearrangement. This method allows for the construction of the core flavone structure from readily available precursors.[9]

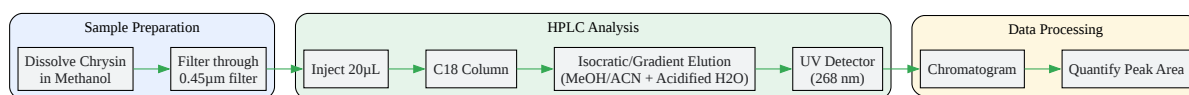
Workflow for Chrysin Synthesis via Baker-Venkataraman Rearrangement:



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